

Technical Guide on the Safe Handling of (2-(Diphenylphosphino)phenyl)methanamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-(Diphenylphosphino)phenyl)methanamine

Cat. No.: B178373

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory setting. The chemical, physical, and toxicological properties of **(2-(Diphenylphosphino)phenyl)methanamine** have not been thoroughly investigated. All handling should be conducted by qualified personnel who have performed a thorough risk assessment.

Chemical Identity and Physical Properties

(2-(Diphenylphosphino)phenyl)methanamine is an organophosphorus compound featuring both a primary amine and a diphenylphosphine functional group. This unique structure makes it a valuable ligand in coordination chemistry and catalysis. Due to the presence of the phosphine group, this compound is susceptible to oxidation.

Table 1: Physical and Chemical Properties of **(2-(Diphenylphosphino)phenyl)methanamine**

Property	Value	Source
CAS Number	177263-77-3	[1]
Molecular Formula	C ₁₉ H ₁₈ NP	[2][3]
Molecular Weight	291.33 g/mol	[2][4]
Appearance	Not specified; likely a solid	-
Purity	98%	[2]
Storage Temperature	2-8°C	[2]
Storage Conditions	Keep in dark place, Inert atmosphere	[2]
Predicted XlogP	3.5	[3]
Monoisotopic Mass	291.11768 Da	[3]

Hazard Identification and Toxicological Information

Specific toxicological data for **(2-(Diphenylphosphino)phenyl)methanamine** is not available. However, based on the functional groups present and data from related organophosphine compounds, the following potential hazards should be considered.

Table 2: GHS Hazard Classification (Inferred)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	No data	-
Skin Corrosion/Irritation	No data	May cause skin irritation
Eye Damage/Irritation	No data	May cause serious eye irritation
Specific Target Organ Toxicity	No data	May cause respiratory irritation

Summary of Toxicological Risks:

- Inhalation: May cause respiratory irritation.
- Skin Contact: May cause skin irritation.
- Eye Contact: May cause serious eye irritation.
- Ingestion: The effects of ingestion are unknown.
- Chronic Exposure: The effects of long-term exposure have not been studied.

To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Given the lack of specific data, a cautious approach based on handling air-sensitive and potentially hazardous materials is mandatory.

Engineering Controls

- Fume Hood: All manipulations of solid **(2-(Diphenylphosphino)phenyl)methanamine** and its solutions should be performed in a certified chemical fume hood to avoid inhalation.
- Inert Atmosphere: Due to the air-sensitivity of the phosphine group, handling should be conducted under an inert atmosphere (e.g., in a glovebox or using Schlenk line techniques with nitrogen or argon).

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are required.
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber). Change gloves immediately if contamination occurs.
- Skin and Body Protection: A lab coat is mandatory. For larger quantities or when there is a risk of splashing, additional protective clothing may be necessary.

- Respiratory Protection: If working outside of a fume hood or if dusts are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is recommended.

General Hygiene Measures

- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

Storage and Disposal

Storage

- Store in a tightly sealed container under an inert atmosphere.
- Keep in a cool, dry, and dark place. A designated storage temperature of 2-8°C is recommended.[2]
- Store away from oxidizing agents.

Disposal

- Dispose of waste material in accordance with local, state, and federal regulations.
- The material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.

Reactivity and Stability

Aminophosphine ligands are known to be sensitive to air and moisture.[5] The phosphorus(III) center can be readily oxidized to a phosphine oxide. The compound is expected to be stable under the recommended storage conditions.

Incompatible Materials:

- Strong oxidizing agents

- Acids
- Moisture

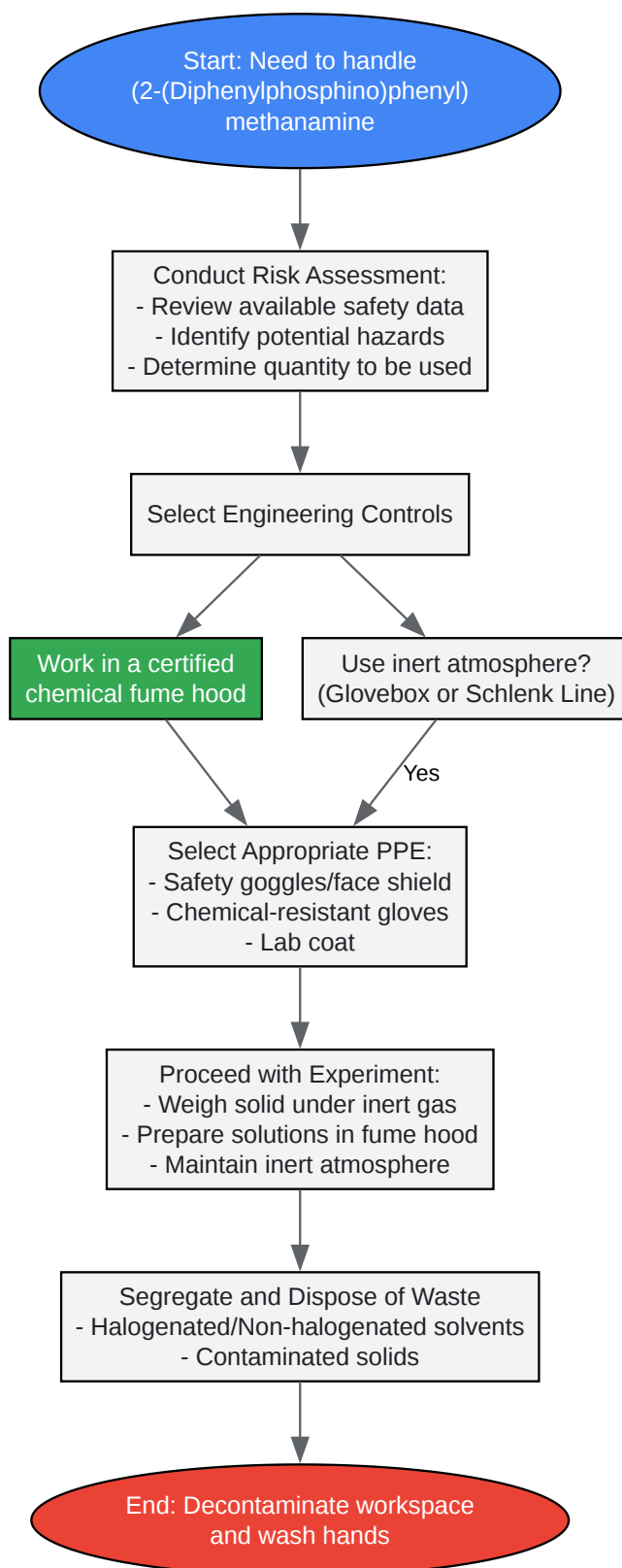
Hazardous Decomposition Products:

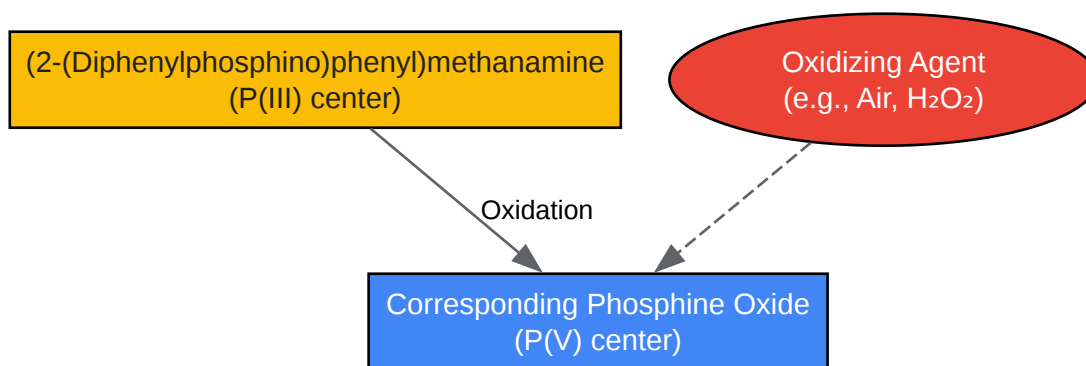
- Combustion may produce carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and phosphorus oxides.

Visualizations

Logical Workflow for Safe Handling

The following diagram outlines the decision-making process for the safe handling of **(2-(Diphenylphosphino)phenyl)methanamine**.





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